

Potassium Methacrylate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Potassium methacrylate

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Abstract: This technical guide provides a detailed examination of **potassium methacrylate**, a pivotal monomer in the synthesis of advanced functional polymers. The document elucidates its fundamental chemical properties, including a precise determination of its molecular weight and formula. It further explores its physicochemical characteristics, polymerization behavior, and significant applications in the realm of drug development. This guide is designed to be an essential resource for researchers, chemists, and pharmaceutical scientists, offering in-depth technical knowledge and practical insights into the effective utilization of this versatile compound.

Core Chemical Identity of Potassium Methacrylate

A thorough understanding of a monomer's foundational properties is paramount for its successful application in polymer synthesis and material science. This section details the essential chemical identifiers of **potassium methacrylate**.

Chemical Formula

The definitive chemical formula for **potassium methacrylate** is $C_4H_5KO_2$.^{[1][2][3]} This formula represents the elemental composition of one molecule of the compound, which is the potassium salt of methacrylic acid.

Molecular Weight

The molecular weight of **potassium methacrylate** is a critical parameter for stoichiometric calculations in polymerization reactions and for the characterization of the resulting polymers. Based on the atomic weights of its constituent atoms, the molecular weight is 124.18 g/mol .[2][3][4][5]

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Mass (g/mol)
Carbon	C	12.011	4	48.044
Hydrogen	H	1.008	5	5.040
Potassium	K	39.098	1	39.098
Oxygen	O	15.999	2	31.998
Total	C4H5KO2	124.18		

Note: The molecular weight is a calculated value and may vary slightly depending on the isotopic composition of the elements.

Chemical Structure

The structure of **potassium methacrylate** features a methacrylate anion and a potassium cation. The methacrylate component contains a carbon-carbon double bond, which is the site of polymerization.

Caption: Chemical Structure of **Potassium Methacrylate**

Physicochemical Properties and Handling

The physical and chemical properties of **potassium methacrylate** dictate its handling, storage, and application.

Table 2: Key Physicochemical Properties

Property	Value
Appearance	White to off-white crystalline powder.[1]
Solubility	Highly soluble in water.
Melting Point	Decomposes above 200°C.[2][3]
Stability	Hygroscopic; should be stored in a dry, inert atmosphere.

Expert Handling and Storage Insights

As a reactive monomer, **potassium methacrylate** requires careful handling to prevent premature polymerization. It is often supplied with an inhibitor. For laboratory use, it should be stored in a cool, dry, and dark environment. The hygroscopic nature of the salt necessitates storage in tightly sealed containers to prevent moisture absorption, which can affect its reactivity and the reproducibility of polymerization reactions.

Polymerization and Applications in Drug Delivery

Potassium methacrylate is primarily used as a monomer for the synthesis of poly(**potassium methacrylate**).[2][5] This polymer is a polyelectrolyte and is classified as a "smart" material due to its responsiveness to environmental stimuli, particularly pH.[2]

Polymerization Workflow: From Monomer to Polymer

The polymerization of **potassium methacrylate** is typically achieved through free-radical polymerization. The general workflow is outlined below. The choice of initiator and reaction conditions is critical as it dictates the molecular weight and polydispersity of the final polymer, which in turn influences its material properties.

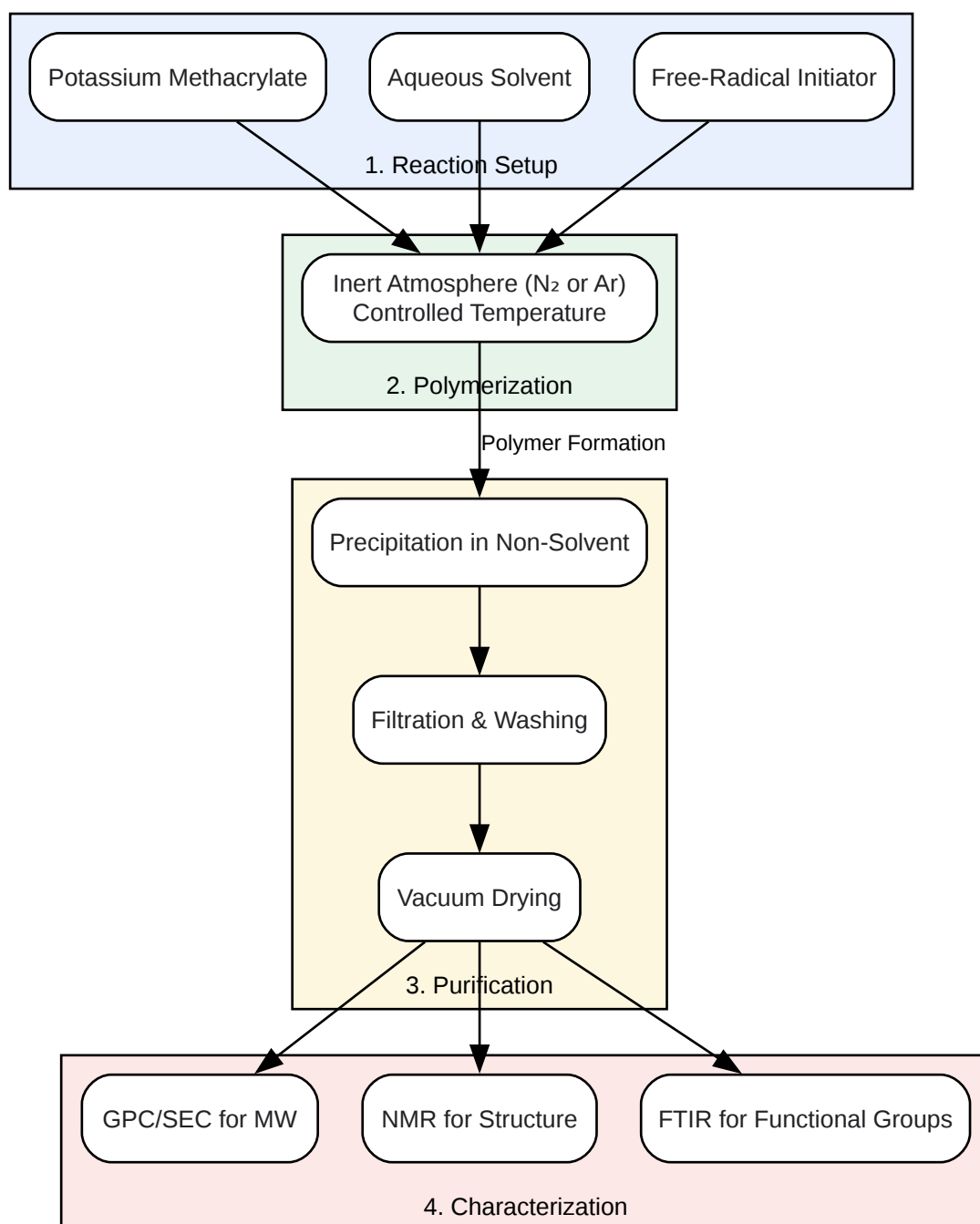


Figure 2: Generalized Polymerization Workflow

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Caption: Generalized Polymerization Workflow

Application in pH-Responsive Drug Delivery

Polymers and copolymers derived from **potassium methacrylate** are extensively investigated for oral drug delivery systems.[6][7] The carboxylate groups on the polymer backbone are ionizable. This allows the polymer to exhibit different conformations at varying pH levels, a property that is exploited for enteric coatings and controlled-release matrices.

- In the acidic environment of the stomach (low pH): The carboxylate groups are protonated, leading to a collapsed, hydrophobic polymer chain. This protects the encapsulated drug from degradation.
- In the more neutral pH of the intestines (higher pH): The carboxylate groups deprotonate, resulting in electrostatic repulsion between the chains. This causes the polymer to swell and release the drug.

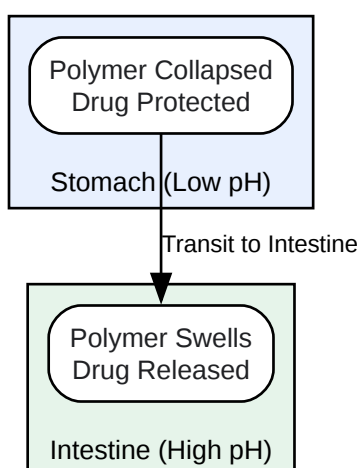


Figure 3: pH-Responsive Behavior in Drug Delivery

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Caption: pH-Responsive Behavior in Drug Delivery

Conclusion

Potassium methacrylate is a well-defined monomer with a molecular formula of $C_4H_5KO_2$ and a molecular weight of 124.18 g/mol. Its utility extends far beyond these fundamental properties, serving as a critical building block for advanced, pH-responsive polymers. For researchers and professionals in drug development, a comprehensive grasp of its chemical

nature, handling requirements, and polymerization characteristics is essential for innovating in areas such as controlled-release formulations and other advanced therapeutic systems.

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